

# Adipoyl-L-carnitine: A Technical Guide to its Discovery and Initial Characterization

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## Compound of Interest

Compound Name: Adipoyl-L-carnitine

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## Introduction

**Adipoyl-L-carnitine** is a dicarboxylic acylcarnitine, an ester of L-carnitine and adipic acid. While the broader class of acylcarnitines was discovered over 70 years ago, the specific identification and characterization of individual acylcarnitines, such as **Adipoyl-L-carnitine**, have been driven by advancements in analytical techniques, particularly mass spectrometry. This technical guide provides a comprehensive overview of the discovery, initial characterization, and biological context of **Adipoyl-L-carnitine**, tailored for the scientific community. **Adipoyl-L-carnitine**'s role is intrinsically linked to the metabolism of dicarboxylic acids, which can become significant under conditions of impaired fatty acid oxidation.

## Data Presentation

The following tables summarize the key quantitative and qualitative data for **Adipoyl-L-carnitine** based on available analytical standards and literature.

Chemical and Physical Properties	
IUPAC Name	(3R)-3-[(5-carboxypentanoyl)oxy]-4-(trimethylazaniumyl)butanoate
Synonyms	O-Adipoyl-L-carnitine, Adipoylcarnitine
CAS Number	102636-83-9
Molecular Formula	C <sub>13</sub> H <sub>23</sub> NO <sub>6</sub>
Molecular Weight	289.33 g/mol
Appearance	White solid powder
Storage Temperature	-20°C
Analytical Data	
Purity (TLC)	≥97.0% to >99%
Purity (HPLC)	≥95.0%
Optical Activity [α] <sub>D</sub>	-17±2° (c = 0.1 in H <sub>2</sub> O) to -22.0 to -16.0° (c = 0.1 in H <sub>2</sub> O)
Mass Spectrometry ([M+H] <sup>+</sup> )	290.2 amu to 290.3 ± 1 amu
Comparative Plasma Concentrations of Acylcarnitines (Human)	
L-Carnitine (Free)	5 - 160 nmol/mL
Acetyl-L-carnitine	1 - 32 nmol/mL
Propionyl-L-carnitine	0.25 - 8 nmol/mL
Adipoyl-L-carnitine	Concentration not widely reported, expected to be low in healthy individuals

## Experimental Protocols

## Synthesis of Adipoyl-L-carnitine

This protocol is adapted from a general method for the synthesis of dicarboxylic acylcarnitines.

### Materials:

- L-carnitine hydrochloride
- Adipic anhydride (or adipic acid and a suitable activating agent like thionyl chloride)
- Trifluoroacetic acid (TFA)
- n-butanol
- Deionized water
- Weakly basic anion exchange resin

### Procedure:

- Dissolve L-carnitine hydrochloride in trifluoroacetic acid.
- Add a molar excess (e.g., 8 equivalents) of adipic anhydride to the solution.
- Stir the reaction mixture at an elevated temperature (e.g., 40-50°C) and monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, remove the TFA under reduced pressure.
- For purification of the crude product, perform a liquid-liquid extraction. Partition the residue between n-butanol and water. The **Adipoyl-L-carnitine** will preferentially partition into the aqueous phase.
- To obtain the inner salt form and remove any counter-ions, pass the aqueous solution through a column packed with a weakly basic anion exchange resin.
- Lyophilize the eluate to obtain pure **Adipoyl-L-carnitine** as a white solid.

- Confirm the identity and purity of the product using Proton NMR, Mass Spectrometry, and HPLC.

## Analytical Characterization

### a) Thin Layer Chromatography (TLC)

- Stationary Phase: Silica gel plate
- Mobile Phase: A mixture of chloroform, methanol, and ammonium hydroxide (e.g., 10:10:3 v/v/v).<sup>[1]</sup>
- Visualization: Iodine vapor, ninhydrin stain (should be negative), and charring. A single major spot is indicative of high purity.<sup>[1]</sup>

### b) High-Performance Liquid Chromatography (HPLC)

- Column: Reversed-phase C18 column.
- Mobile Phase: Isocratic or gradient elution with a suitable buffer system (e.g., ammonium acetate in water and acetonitrile).
- Detection: UV detection at a low wavelength (e.g., 205 nm) or, more commonly, coupled to a mass spectrometer.
- Standard: A certified analytical standard of **Adipoyl-L-carnitine** lithium salt can be used for quantification.<sup>[2]</sup>

### c) Nuclear Magnetic Resonance (NMR) Spectroscopy

- Solvent: Deuterated water (D<sub>2</sub>O).
- Analysis: The <sup>1</sup>H NMR spectrum should be consistent with the structure of **Adipoyl-L-carnitine**, showing characteristic peaks for the trimethylammonium group, the carnitine backbone, and the adipoyl chain.

### d) Mass Spectrometry (MS)

- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Analysis: The full scan mass spectrum should show a prominent peak for the protonated molecule  $[M+H]^+$  at  $m/z$  290.3.<sup>[1]</sup>
- Tandem MS (MS/MS): For structural confirmation and quantification in biological matrices, a characteristic product ion scan can be performed.

## Quantification in Biological Samples (LC-MS/MS)

This protocol outlines a general approach for the quantification of **Adipoyl-L-carnitine** in plasma.

Materials:

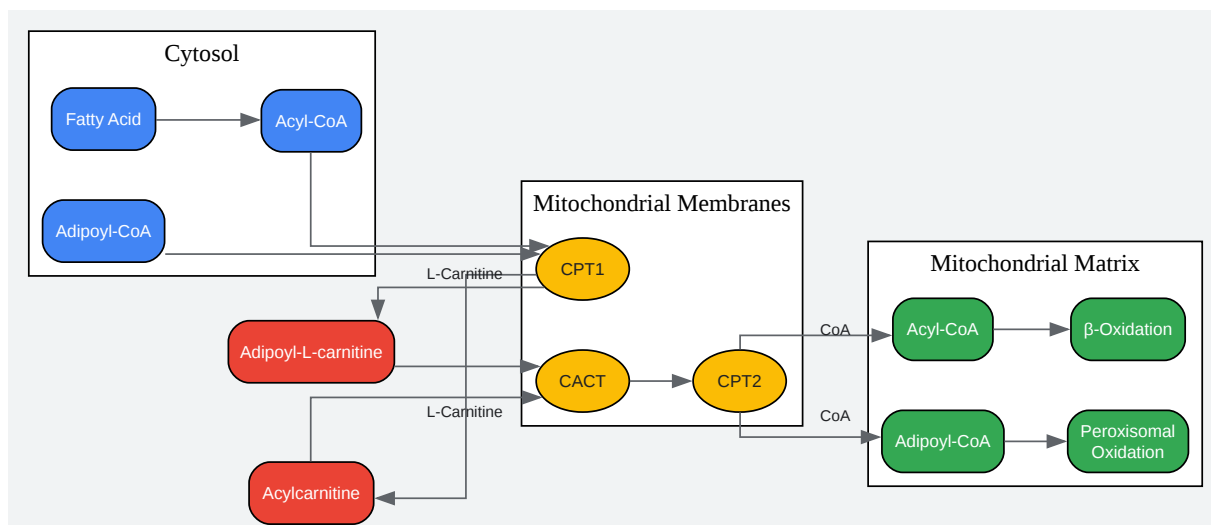
- Plasma sample
- Internal standard (e.g., deuterated **Adipoyl-L-carnitine**)
- Acetonitrile
- Formic acid
- LC-MS/MS system

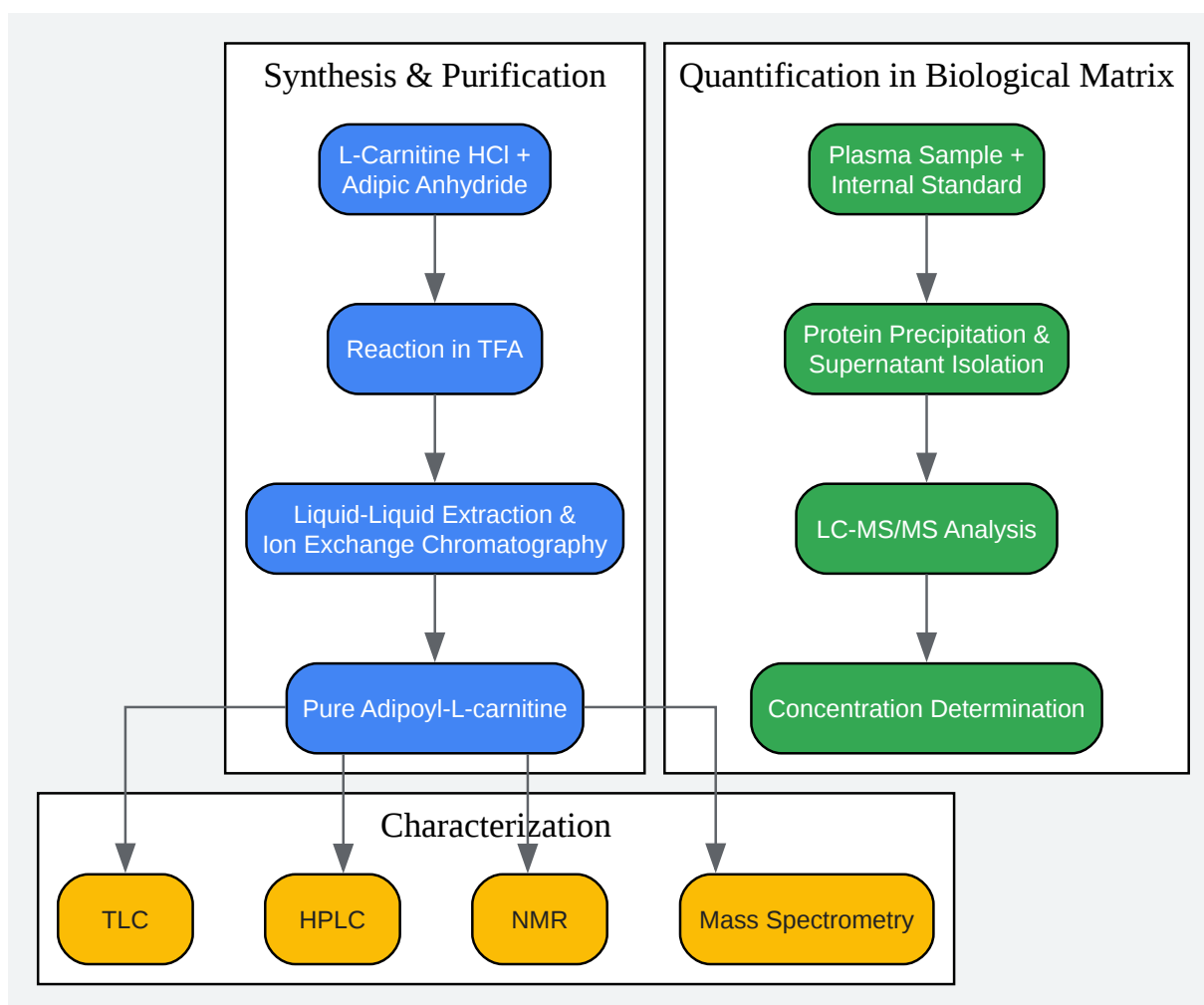
Procedure:

- Sample Preparation:
  - To a 100  $\mu$ L plasma sample, add a known amount of the internal standard solution.
  - Precipitate proteins by adding 400  $\mu$ L of cold acetonitrile.
  - Vortex the mixture and centrifuge at high speed (e.g., 14,000 x g) for 10 minutes.
  - Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
  - Reconstitute the residue in a suitable volume of the initial mobile phase.

- LC-MS/MS Analysis:
  - Chromatography: Use a hydrophilic interaction liquid chromatography (HILIC) or reversed-phase column for separation.
  - Mass Spectrometry: Operate the mass spectrometer in positive ESI mode with multiple reaction monitoring (MRM) to detect the specific precursor-to-product ion transitions for both **Adipoyl-L-carnitine** and its internal standard.

## Mandatory Visualization





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## References

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- 2. Adipoyl-L-carnitine lithium salt analytical standard | 102636-83-9 [sigmaaldrich.com]

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